

Application Notes and Protocols for NYX-2925 in Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NYX-2925
CAS No.: 2012536-16-0
Cat. No.: B10821466

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NYX-2925 is a novel, orally bioavailable, small molecule modulator of the N-methyl-D-aspartate receptor (NMDAR).[1][2] It acts as a co-agonist at the glycine/D-serine binding site on the GluN1 subunit of the NMDAR, enhancing receptor function in the presence of glutamate.[1][3] This positive allosteric modulation of the NMDAR enhances synaptic plasticity, a fundamental process for learning and memory.[4][5] Preclinical studies have shown that **NYX-2925** can facilitate long-term potentiation (LTP), a cellular correlate of learning and memory.[4] Due to its role in modulating synaptic function, **NYX-2925** has been investigated for its therapeutic potential in chronic pain conditions.[1][6][7][8]

These application notes provide detailed protocols for the preparation and use of **NYX-2925** in cell culture experiments, enabling researchers to investigate its mechanism of action and effects on cellular function.

Physicochemical Properties and Storage

A clear understanding of the physicochemical properties of **NYX-2925** is essential for accurate solution preparation and experimental design.

Property	Value	Reference
Molecular Weight	297.35 g/mol	[1]
Chemical Formula	C ₁₄ H ₂₃ N ₃ O ₄	[1]
Appearance	White to off-white powder	-
Solubility	Soluble in DMSO	[9]
Storage	Store powder at -20°C, protected from light.	[9]

Solution Preparation

Accurate preparation of **NYX-2925** solutions is critical for reproducible experimental results. The following protocols outline the preparation of stock and working solutions.

Materials

- **NYX-2925** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Sterile, filtered pipette tips
- Vortex mixer
- 0.22 µm syringe filter (optional, for sterilization)

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Calculate the required mass of **NYX-2925**:

- To prepare 1 mL of a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000$
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 297.35 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 2.9735 \text{ mg}$
- Carefully weigh out approximately 2.97 mg of **NYX-2925** powder.
- Dissolution:
 - Add the weighed **NYX-2925** to a sterile microcentrifuge tube.
 - Add 1 mL of sterile DMSO to the tube.
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) can aid dissolution.
- Sterilization (Optional):
 - If sterility is a concern, the 10 mM stock solution can be sterilized by filtering it through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C, protected from light. Under these conditions, the stock solution is expected to be stable for at least one month, and for up to six months at -80°C.[9]

Protocol 2: Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate cell culture medium.

- Thaw the Stock Solution:
 - On the day of the experiment, thaw an aliquot of the 10 mM **NYX-2925** stock solution at room temperature.

- Calculate the Dilution:
 - Determine the final concentration of **NYX-2925** required for your experiment.
 - Use the formula $M_1V_1 = M_2V_2$ to calculate the volume of stock solution needed.
 - M_1 = Concentration of stock solution (10 mM)
 - V_1 = Volume of stock solution to be added
 - M_2 = Desired final concentration
 - V_2 = Final volume of cell culture medium
 - Example for a 1 μ M final concentration in 1 mL of medium:
 - $(10,000 \mu\text{M}) \times V_1 = (1 \mu\text{M}) \times (1000 \mu\text{L})$
 - $V_1 = 0.1 \mu\text{L}$
 - To ensure accurate pipetting, it is recommended to perform a serial dilution. For example, first, dilute the 10 mM stock 1:100 in cell culture medium to create a 100 μ M intermediate solution, and then dilute this intermediate solution 1:100 to achieve the final 1 μ M concentration.
- Vehicle Control:
 - It is crucial to include a vehicle control in your experiments. This should be cell culture medium containing the same final concentration of DMSO as the highest concentration of **NYX-2925** used. The final DMSO concentration should ideally be kept below 0.5% (v/v) to minimize solvent-induced cellular toxicity.

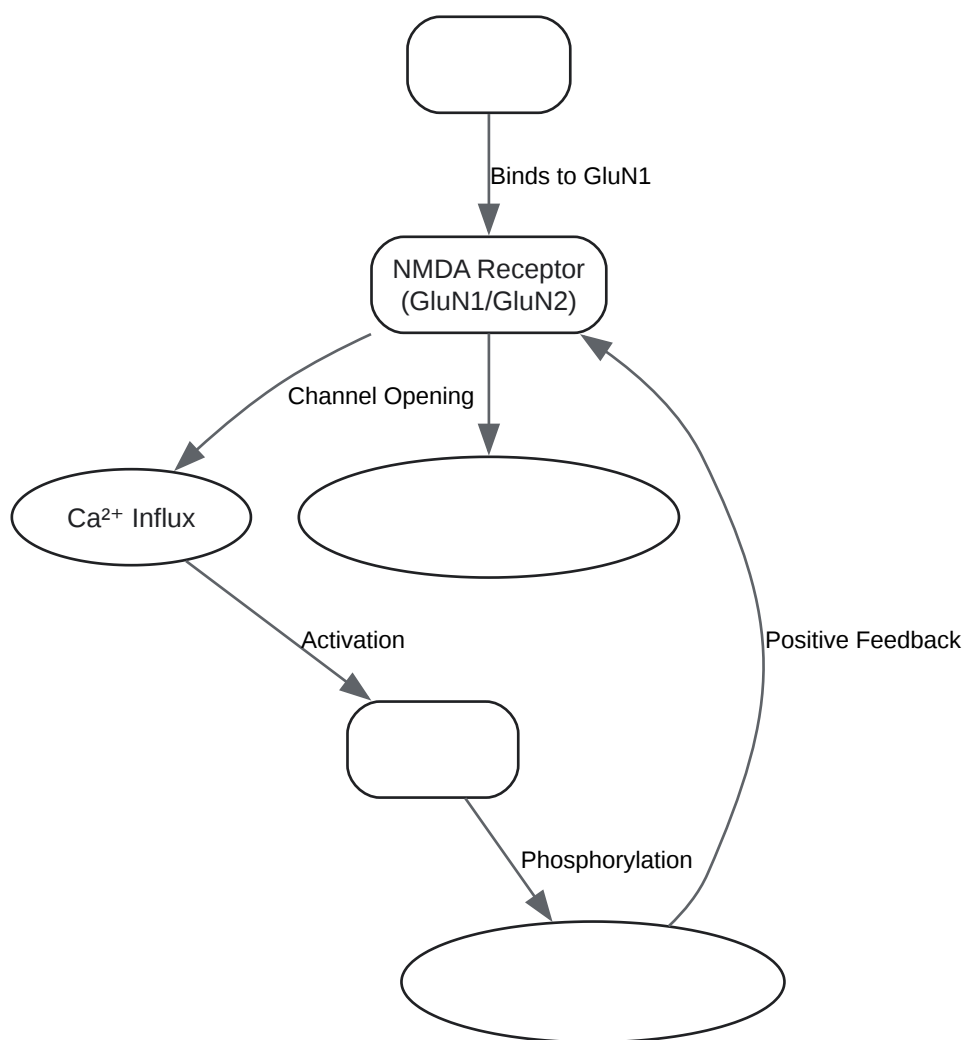
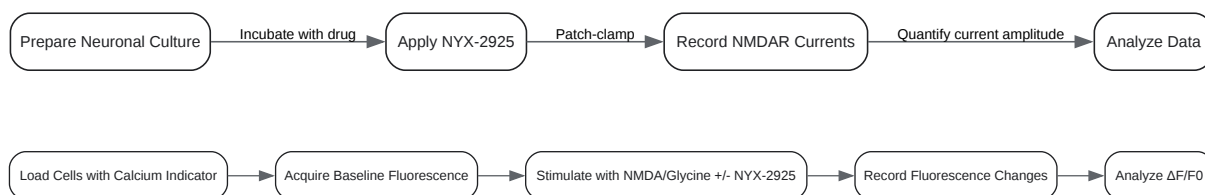
Experimental Protocols

NYX-2925's activity as an NMDAR modulator can be assessed using various cell-based assays. Below are example protocols for electrophysiology and calcium imaging.

Protocol 3: Whole-Cell Patch-Clamp Electrophysiology

This protocol is designed to measure the effect of **NYX-2925** on NMDAR-mediated currents in cultured neurons.

Experimental Workflow for Patch-Clamp Electrophysiology



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